

Iridium(IV) chloride hydrate chemical properties and structure

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Compound of Interest

Compound Name: Iridium(IV) chloride hydrate

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An In-Depth Technical Guide to **Iridium(IV) Chloride Hydrate**: Properties, Structure, and Applications

Introduction

Iridium(IV) chloride hydrate ($\text{IrCl}_4 \cdot x\text{H}_2\text{O}$) is a key inorganic compound of iridium in its +4 oxidation state.^[1] It presents as a black crystalline solid and is a crucial precursor for the synthesis of various iridium-based catalysts and nanoparticles.^[1] Its versatility and significance are notable in fields such as materials science, electrochemistry, and organic synthesis, where it is instrumental in developing advanced materials and facilitating complex chemical transformations.^[1] This guide provides a comprehensive overview of the chemical and physical properties, structural features, and significant applications of **Iridium(IV) chloride hydrate**, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The fundamental properties of **Iridium(IV) chloride hydrate** are summarized in the table below, providing a consolidated reference for its key characteristics.

Property	Value
Molecular Formula	$\text{IrCl}_4 \cdot x\text{H}_2\text{O}$
Molecular Weight	334.03 g/mol (anhydrous basis)
Appearance	Black crystalline solid
Melting Point	>350 °C
Solubility	Soluble in water, alcohol, and dilute hydrochloric acid[2]
IUPAC Name	tetrachloroiridium;hydrate[3][4]
CAS Numbers	10025-97-5, 207399-11-9
InChI Key	KVDBPOWBLLYZRG-UHFFFAOYSA-J[3][4]
SMILES String	O.Cl--INVALID-LINK--(Cl)Cl[3][4]

Molecular and Crystal Structure

Iridium(IV) chloride hydrate is characterized by an iridium center in the +4 oxidation state, coordinated to chloride ions and water molecules.[1] While a definitive 3D crystal structure is not readily available, the compound's structure is understood to consist of a coordination complex where the iridium ion is surrounded by chloride ligands and water molecules of hydration. The exact stoichiometry of water molecules (x) can vary.[1] The coordination geometry around the iridium center is typically octahedral.

Experimental Protocols

Synthesis of Iridium Oxide (IrO_2) Nanoparticles from an Iridium(IV) Precursor

This protocol details a common application of iridium(IV) precursors, such as hexachloroiridic acid hydrate (functionally similar to **Iridium(IV) chloride hydrate** in solution), for the synthesis of iridium oxide nanoparticles via a colloidal hydrolysis method.[5]

1. Hydrolysis:

- An iridium precursor, such as H_2IrCl_6 , is hydrolyzed in a basic solution to form iridium hydroxide ($\text{Ir}(\text{OH})_x$) complexes.[5]

2. Purification:

- The resulting colloidal suspension is washed to remove ionic impurities and by-products.[5] This is typically achieved by centrifugation, decanting the supernatant, and resuspending the pellet in deionized water.[5]

3. Calcination:

- The purified iridium hydroxide is heated at high temperatures (400-500 °C) in an air atmosphere for 2-4 hours.[5] This step induces dehydration and crystallization, forming crystalline IrO_2 nanoparticles.[5]

Applications and Reaction Pathways

Iridium(IV) chloride hydrate is a versatile precursor for a wide range of applications, primarily in catalysis.

Catalyst and Nanoparticle Synthesis

A primary application of **Iridium(IV) chloride hydrate** is as a starting material for the synthesis of iridium-based catalysts and nanoparticles.[1] These materials exhibit high catalytic activity and stability in various chemical transformations.[1]



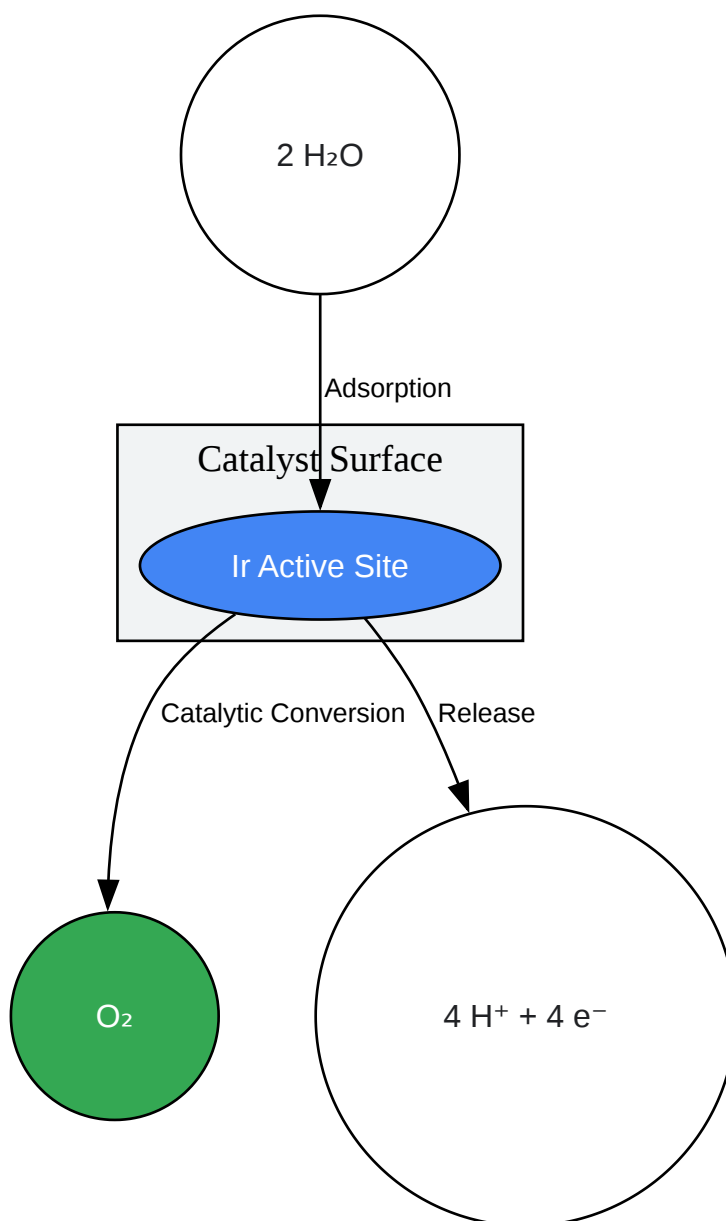
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Synthesis of Iridium Oxide Nanoparticles.

Electrocatalysis: Oxygen Evolution Reaction (OER)

Iridium-based materials, particularly iridium oxide, are state-of-the-art catalysts for the oxygen evolution reaction (OER) in acidic environments, a critical process in water electrolysis for

hydrogen production.[1][6] **Iridium(IV) chloride hydrate** serves as a precursor to fabricate these highly active electrocatalysts.[1]



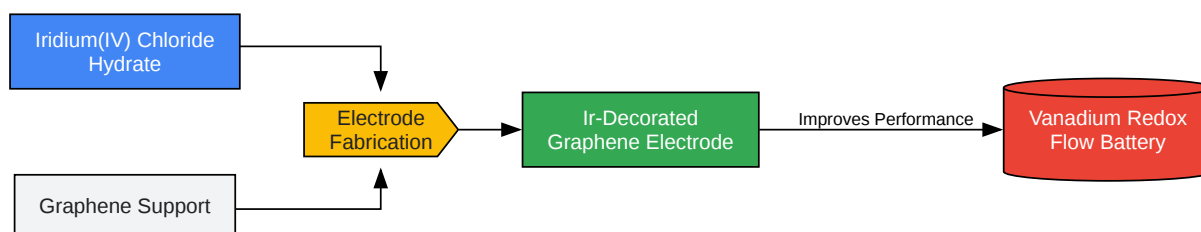
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Role of Iridium in the Oxygen Evolution Reaction.

Fabrication of Electrodes for Redox Flow Batteries

Iridium(IV) chloride hydrate is utilized in the fabrication of iridium-decorated graphene electrodes for applications such as vanadium redox flow batteries (VRFBs).[1] The iridium-

based catalysts on the electrode surface enhance the electrochemical reactions, improving the efficiency and stability of the energy storage system.[1]



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Workflow for Fabricating Ir-Decorated Electrodes.

Conclusion

Iridium(IV) chloride hydrate is a fundamentally important compound in iridium chemistry, primarily serving as a versatile precursor for the synthesis of highly active catalysts and advanced nanomaterials. Its utility in promoting critical reactions such as the oxygen evolution reaction underscores its significance in the development of sustainable energy technologies. While detailed structural elucidation remains an area for further investigation, its chemical properties and reactivity are well-established, enabling its widespread use in research and industrial applications. The continued exploration of **Iridium(IV) chloride hydrate** and its derivatives is expected to lead to further advancements in catalysis, energy storage, and materials science.

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